

SCH772984 target kinase selectivity profile

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Compound of Interest

Compound Name: SCH772984 TFA

Cat. No.: B1573893

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Title: Technical Guide to SCH772984: Kinase Selectivity and Pharmacological Profiling^[1]

Executive Summary

SCH772984 is a potent, highly selective, small-molecule inhibitor of Extracellular Signal-Regulated Kinase 1 and 2 (ERK1/2).^{[2][3][4][5]} Unlike classical Type I kinase inhibitors, SCH772984 operates via a dual mechanism: it functions as a high-affinity ATP-competitive inhibitor while simultaneously inducing a conformational change in the kinase activation loop that renders ERK1/2 refractory to phosphorylation by its upstream activator, MEK.

This guide details the kinase selectivity profile of SCH772984, the structural basis of its specificity, and the experimental protocols required to validate its activity in preclinical drug development.

Molecular Pharmacology & Mechanism of Action

Dual-Mechanism Inhibition

Standard ATP-competitive inhibitors block the catalytic transfer of phosphate to downstream substrates (e.g., RSK, c-Myc) but often result in a paradoxical increase in upstream signaling (MEK hyperphosphorylation) due to the loss of negative feedback loops.

SCH772984 circumvents this by binding to the unphosphorylated (inactive) form of ERK1/2.[3]

- **Catalytic Blockade:** It occupies the ATP-binding pocket with low nanomolar affinity (nM).[3][6]
- **Activation Loop Modulation:** The inhibitor's piperazine-phenyl-pyrimidine tail extends into a unique pocket adjacent to the ATP site.[4] This locks the activation loop in a conformation that prevents MEK from accessing the T-E-Y phosphorylation motif.

Binding Kinetics

The compound exhibits slow-binding kinetics, characterized by a slow off-rate (

). This prolonged residence time contributes to its superior cellular efficacy compared to inhibitors with rapid equilibration kinetics.

Target Kinase Selectivity Profile

SCH772984 demonstrates an exceptional selectivity profile due to the structural requirements of its induced pocket.[4] In comprehensive panel screenings (e.g., KINOMEScan™), it retains high specificity even at micromolar concentrations.

Primary Target Potency

Target Kinase	Assay Format	IC50 (nM)	Mechanism
ERK2 (MAPK1)	Enzymatic (IMAP)	1.0	ATP-Competitive / Activation Prevention
ERK1 (MAPK3)	Enzymatic (IMAP)	4.0	ATP-Competitive / Activation Prevention

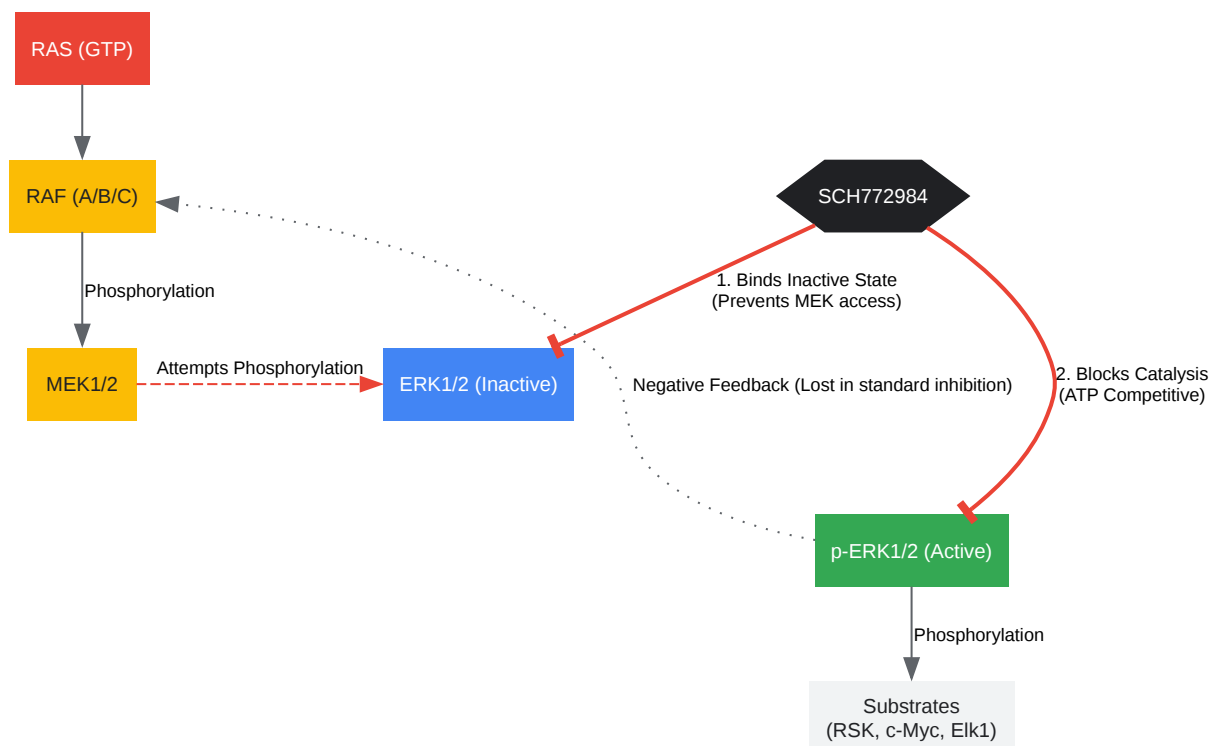
Off-Target Liability Profile

Screening against a panel of >300 kinases revealed minimal cross-reactivity. Only a fraction of kinases showed >50% inhibition at 1 µM.[6] The most relevant off-targets display significantly weaker affinity (40–70-fold margin).[4]

Off-Target Kinase	Function	Fold Selectivity (vs. ERK2)	Clinical Relevance
CLK2	CDC-like kinase 2	>40x	Involved in splicing; potential toxicity marker.
DRAK1	DAPK-related kinase	>50x	Apoptosis regulation. [4]
TTK (MPS1)	Mitotic checkpoint	>70x	Spindle assembly checkpoint.
JNK1/2/3	MAPK family	>1000x	No significant cross-reactivity observed.
p38 MAPK	MAPK family	>1000x	No significant cross-reactivity observed.

Visualization of Signaling Impact

The following diagram illustrates the MAPK pathway and the specific dual-node intervention of SCH772984.



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Figure 1: Dual-mechanism intervention of SCH772984 in the MAPK signaling cascade.[1][6][7]

Experimental Protocols

To ensure data integrity (E-E-A-T), the following protocols utilize self-validating controls.

In Vitro Enzymatic Assay (IMAP Fluorescence Polarization)

This assay quantifies the inhibition of ERK2 catalytic activity using a fluorescently tagged peptide substrate.

Reagents:

- Enzyme: Recombinant human ERK2 (active).
- Substrate: 5-FAM-labeled EGFR peptide (Erk substrate).
- ATP:
apparent concentration (typically 10–50 μ M).
- Buffer: 20 mM HEPES pH 7.5, 10 mM

, 1 mM EGTA, 0.01% Triton X-100.

Workflow:

- Preparation: Dilute SCH772984 in DMSO (3-fold serial dilutions). Transfer 250 nL to a 384-well black plate.
- Enzyme Addition: Add 5 μ L of diluted ERK2 enzyme (0.3 ng/well).
- Pre-Incubation: Incubate for 15 minutes at Room Temperature (RT) to allow inhibitor binding (crucial for slow-binding kinetics).
- Reaction Initiation: Add 5 μ L of ATP/Substrate mix.
- Incubation: Incubate for 45 minutes at RT.
- Termination: Add 20 μ L IMAP binding reagent (nanoparticles that bind phosphorylated peptides).
- Readout: Measure Fluorescence Polarization (FP) on a multi-mode plate reader (Ex 485 nm / Em 520 nm).
- Analysis: Fit data to a 4-parameter logistic equation to derive

.

Cellular Selectivity Validation (Western Blot)

Validates that SCH772984 inhibits downstream signaling (p-RSK) without paradoxically increasing p-ERK (a hallmark of Type I inhibitors).

Cell Line: A375 (BRAF V600E melanoma) or HCT116 (KRAS mutant).

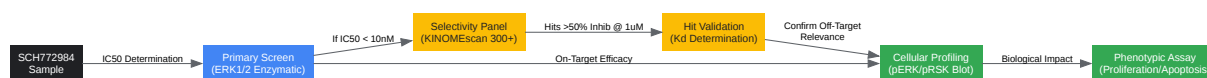
Workflow:

- Seeding: Seed cells at

cells/well in 6-well plates. Allow attachment overnight.
- Treatment: Treat with SCH772984 (0, 10, 100, 1000 nM) for 2 hours.
 - Control: Include a pure ATP-competitive inhibitor (e.g., GDC-0994) for comparison.[7]
- Lysis: Lyse in RIPA buffer containing protease/phosphatase inhibitors.
- Detection Targets:
 - p-ERK1/2 (T202/Y204): To assess activation loop status. Expectation: Reduced or stable (unlike GDC-0994 which increases this).
 - p-RSK (S380): To assess downstream efficacy.[6] Expectation: Dose-dependent decrease.
 - Total ERK/RSK: Loading controls.

Validated Screening Workflow

The following diagram outlines the logical flow for validating kinase selectivity, moving from high-throughput binding assays to functional cellular confirmation.



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Figure 2: Step-wise pharmacological profiling workflow.

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